

# Longiborneol CAS number and molecular structure

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## Compound of Interest

Compound Name: Longiborneol

Cat. No.: B1675060

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## Longiborneol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Longiborneol**, also known as Juniperol, is a naturally occurring sesquiterpenoid alcohol with a complex polycyclic structure. As a member of the vast family of terpenoids, which are of significant interest to the pharmaceutical and fragrance industries, **Longiborneol** presents a compelling subject for scientific investigation. This technical guide provides a detailed overview of **Longiborneol**, focusing on its chemical identity, molecular structure, synthesis, and an exploration of its potential biological activities based on related compounds.

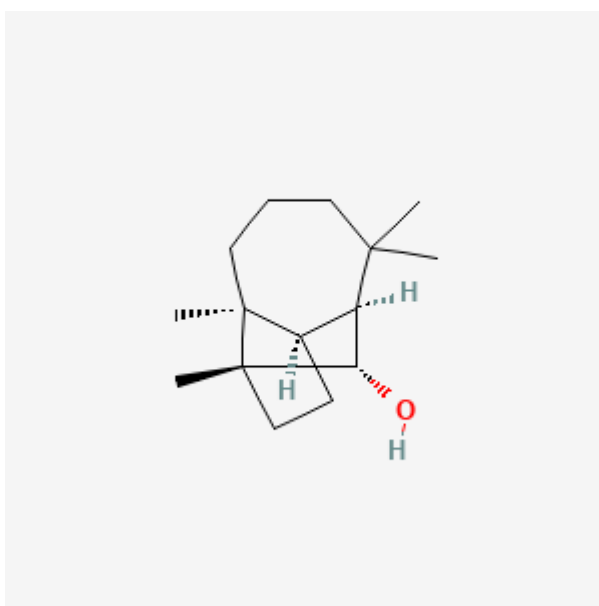
### Chemical Identity and Molecular Structure

**Longiborneol** is a tricyclic sesquiterpenoid with a characteristic bridged ring system. Its chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	465-24-7	[1][2][3]
Molecular Formula	C <sub>15</sub> H <sub>26</sub> O	[1][2]
Molecular Weight	222.37 g/mol	[2][4]
IUPAC Name	(1R,2S,7S,8S,9R)-2,6,6,9-tetramethyltricyclo[5.4.0.0 <sup>2,9</sup> ]undecan-8-ol	[4]
Synonyms	Juniperol, (+)-Longiborneol	[1][3]
Melting Point	112°C	[3]
Boiling Point	303.56°C (estimated)	[3]

#### Molecular Structure:

The structure of **Longiborneol** is characterized by a tricyclo[5.4.0.0<sup>2,9</sup>]undecane skeleton with four methyl groups and a hydroxyl group. The stereochemistry of the molecule is crucial for its properties and biological activity.



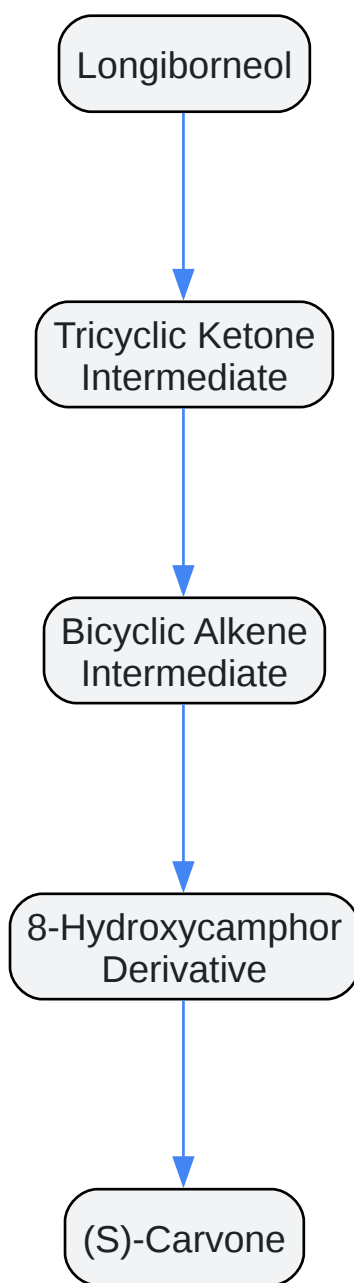
**Figure 1:** 2D and 3D representations of the molecular structure of **Longiborneol**.

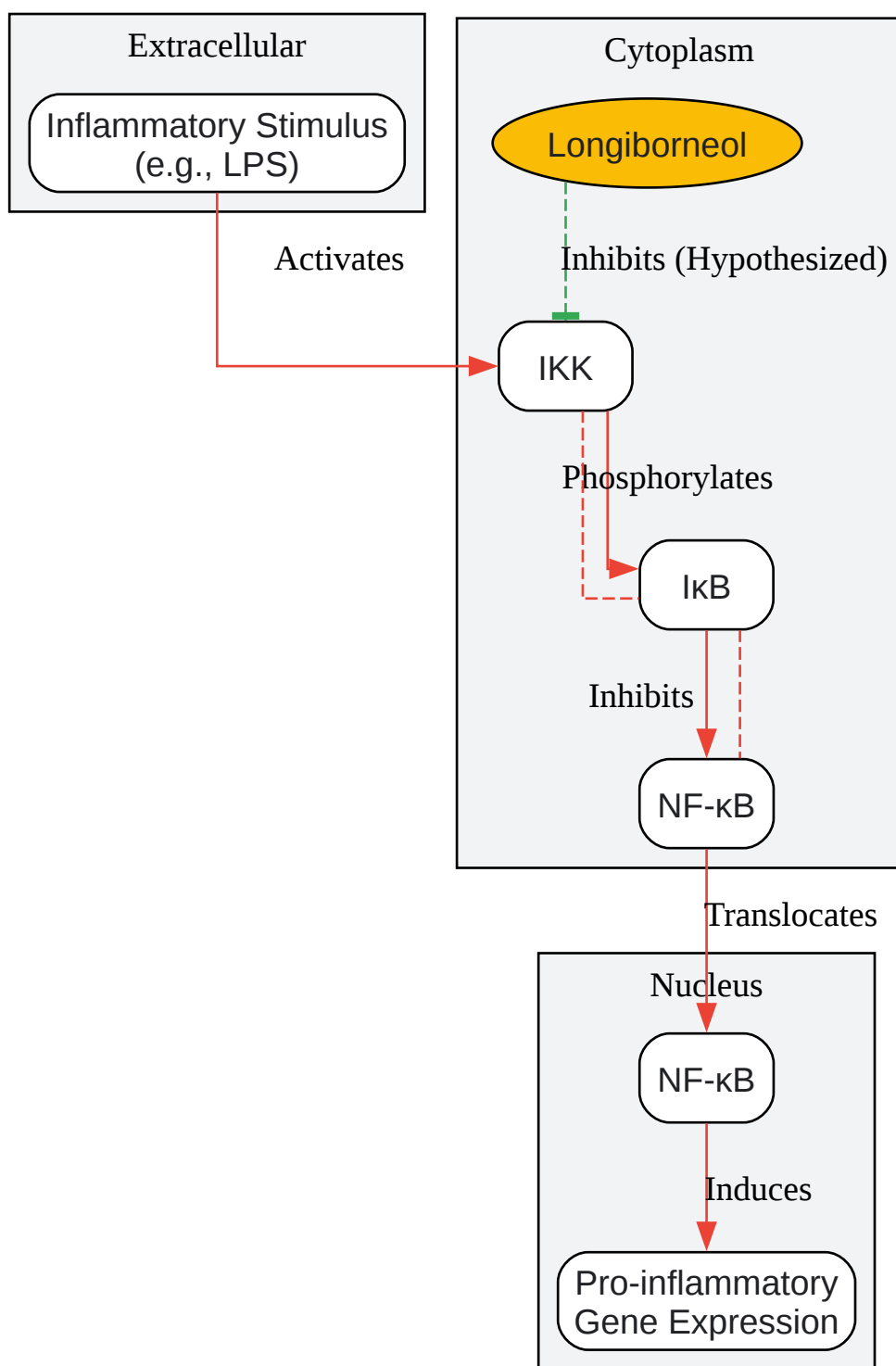
# Experimental Protocols: Total Synthesis of Longiborneol

The total synthesis of **Longiborneol** has been a subject of interest in organic chemistry due to its complex architecture. One of the notable synthetic routes commences from the readily available chiral starting material, (S)-carvone. This approach involves a strategic skeletal remodeling to construct the intricate polycyclic core of **Longiborneol**.

## Retrosynthetic Analysis from (S)-Carvone

A plausible retrosynthesis of **Longiborneol** from (S)-carvone is outlined below. This strategy focuses on the initial formation of a bicyclo[2.2.1]heptane system, which is a key structural motif within **Longiborneol**, followed by the construction of the remaining seven-membered ring.





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